

Technical Guide: Physicochemical and Mechanistic Profile of Sansurdal (CAS 132338-80-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *sansurdal*

Cat. No.: *B1177290*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data for the chemical properties of **Sansurdal** (CAS 132338-80-8) is not readily available in the public domain. This guide provides a comprehensive overview of its known attributes, a theoretical framework for its chemical characteristics, and detailed experimental protocols for their determination, in line with best practices for the analysis of a novel non-steroidal anti-inflammatory drug (NSAID).

Introduction

Sansurdal (CAS 132338-80-8) is a compound identified as a non-steroidal anti-inflammatory drug (NSAID).[1][2] Like other drugs in its class, it is presumed to exhibit analgesic, anti-inflammatory, and antipyretic properties through the inhibition of prostaglandin synthesis.[2] This technical guide serves to consolidate the available information on **Sansurdal** and provide a robust framework for its physicochemical characterization and mechanistic understanding.

Core Chemical Properties

While specific, experimentally determined data for **Sansurdal** remains elusive in published literature, we can deduce certain properties and propose a framework for their systematic evaluation.

Molecular and Structural Data

Based on available information, the fundamental molecular attributes of **Sansurdal** are summarized in Table 1. The molecular weight is calculated from the molecular formula. A plausible IUPAC name is proposed based on common structural motifs in NSAIDs containing morpholine and naphthyl groups, however, this is a hypothetical name and requires experimental confirmation.

Table 1: Molecular and Structural Data for **Sansurdal**

Property	Value	Source
CAS Number	132338-80-8	[1] [2] [3] [4]
Molecular Formula	C ₂₀ H ₁₇ NO ₃	[1] [5]
Molecular Weight	319.36 g/mol	Calculated
Appearance	White solid	[1] [4]
Proposed IUPAC Name	4-(2-(naphthalen-1-yl)-2-oxoethyl)morpholin-3-one	Hypothetical

Physicochemical Properties

The following table outlines the key physicochemical properties that are critical for the characterization of a drug substance like **Sansurdal**. The values are currently undetermined.

Table 2: Physicochemical Properties of **Sansurdal**

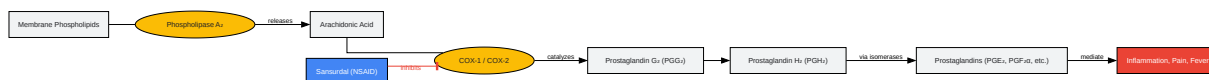
Property	Value
Melting Point	Not available
Boiling Point	Not available
Solubility	Not available

Mechanism of Action: Inhibition of Prostaglandin Synthesis

As an NSAID, the primary mechanism of action of **Sansurdal** is the inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2. These enzymes are responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.

Prostaglandin Synthesis Pathway

The following diagram illustrates the prostaglandin synthesis pathway and the inhibitory role of NSAIDs like **Sansurdal**.



[Click to download full resolution via product page](#)

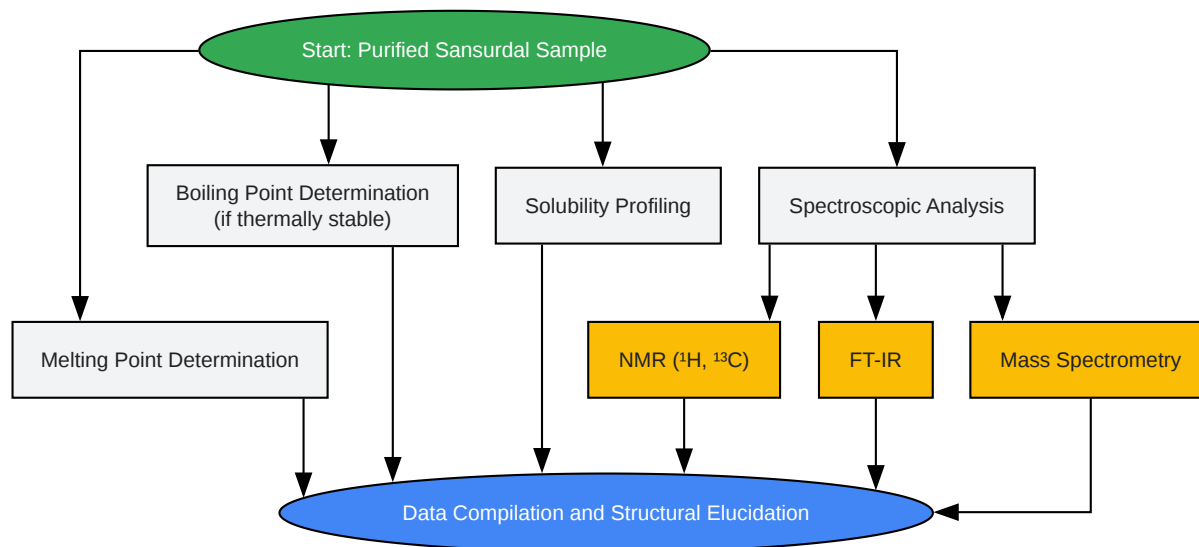
Caption: Inhibition of the Prostaglandin Synthesis Pathway by **Sansurdal**.

Experimental Protocols

The following sections detail the standard experimental procedures for determining the key chemical properties of a solid organic compound such as **Sansurdal**.

Workflow for Physicochemical Characterization

The logical flow for characterizing a new chemical entity like **Sansurdal** is outlined below.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for the Physicochemical Characterization of **Sansurdal**.

Determination of Melting Point

Objective: To determine the temperature range over which **Sansurdal** transitions from a solid to a liquid.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **Sansurdal** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated digital melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rapid rate to a temperature approximately 15-20 °C below the expected melting point.

- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.
- Reporting: The melting point is reported as the range $T_1 - T_2$.

Determination of Boiling Point

Objective: To determine the temperature at which the vapor pressure of **Sansurdal** equals the atmospheric pressure. This is generally applicable if the compound is thermally stable and has a defined boiling point.

Methodology:

- Sample Preparation: A small amount of **Sansurdal** is placed in a micro boiling point tube.
- Apparatus: A Thiele tube or a digital boiling point apparatus is used. A small, sealed capillary tube is inverted and placed in the sample.
- Procedure:
 - The apparatus is slowly heated.
 - As the boiling point is approached, a steady stream of bubbles will emerge from the inverted capillary.
 - Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded. This is the boiling point.
- Reporting: The boiling point is reported along with the atmospheric pressure at which the measurement was taken.

Solubility Profiling

Objective: To determine the solubility of **Sansurdal** in various solvents.

Methodology:

- Solvents: A range of solvents of varying polarity will be used, including water, ethanol, acetone, and dichloromethane.
- Procedure:
 - A known mass of **Sansurdal** (e.g., 10 mg) is placed in a vial.
 - A known volume of the solvent (e.g., 1 mL) is added.
 - The mixture is agitated at a constant temperature (e.g., 25 °C) for a set period (e.g., 24 hours) to ensure equilibrium.
 - The suspension is filtered, and the concentration of **Sansurdal** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.
- Reporting: Solubility is reported in units of mg/mL or mol/L at the specified temperature.

Spectroscopic Analysis

Objective: To elucidate the molecular structure of **Sansurdal** by identifying the chemical environments of its hydrogen (^1H) and carbon (^{13}C) atoms.

Methodology:

- Sample Preparation: Approximately 5-10 mg of **Sansurdal** is dissolved in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 or 500 MHz).
- Data Acquisition: ^1H NMR, ^{13}C NMR, and potentially 2D NMR (e.g., COSY, HSQC) spectra are acquired.
- Data Analysis: The chemical shifts, integration (for ^1H), and coupling patterns are analyzed to assign the structure.

Objective: To identify the functional groups present in the **Sansurdal** molecule.

Methodology:

- **Sample Preparation:** A small amount of solid **Sansurdal** is mixed with dry potassium bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used with the neat solid.
- **Instrumentation:** An FT-IR spectrometer.
- **Data Acquisition:** The IR spectrum is recorded, typically in the range of 4000-400 cm^{-1} .
- **Data Analysis:** The absorption bands are correlated to specific functional groups (e.g., C=O, C-N, aromatic C-H).

Objective: To determine the molecular weight and fragmentation pattern of **Sansurdal**, confirming its molecular formula.

Methodology:

- **Sample Preparation:** A dilute solution of **Sansurdal** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatograph (LC-MS), using an appropriate ionization technique such as electrospray ionization (ESI).
- **Data Acquisition:** A full scan mass spectrum is acquired to determine the mass of the molecular ion. Fragmentation data (MS/MS) can be obtained to aid in structural elucidation.
- **Data Analysis:** The exact mass of the molecular ion is used to confirm the elemental composition. The fragmentation pattern provides further structural information.

Conclusion

While the specific, experimentally-derived chemical properties of **Sansurdal** (CAS 132338-80-8) are not currently available in public literature, its classification as an NSAID provides a strong basis for understanding its mechanism of action through the inhibition of prostaglandin synthesis. This guide has presented the known molecular information for **Sansurdal** and provided a comprehensive set of detailed experimental protocols for the determination of its core physicochemical properties and for its spectroscopic characterization. The successful

application of these methodologies will be crucial for any future research and development involving this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Cas 132338-80-8, sansurdal | lookchem [lookchem.com]
- 3. Sansurdal (9Cl), CasNo.132338-80-8 Dainippon Sumitomo Pharma Co., Ltd. Japan [dainipponsumi.lookchem.com]
- 4. Sansurdal (9Cl), CasNo.132338-80-8 Shandong Hanjiang Chemical Co., Ltd. China (Mainland) [sdhanjiang.lookchem.com]
- 5. CID 23940515 | C₂₀H₁₇NO₃ | CID 23940515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical and Mechanistic Profile of Sansurdal (CAS 132338-80-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1177290#sansurdal-cas-132338-80-8-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com